

3,5,5-Trimethylhexyl acrylate molecular weight and formula

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Compound of Interest

Compound Name: 3,5,5-Trimethylhexyl acrylate

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An In-Depth Technical Guide to the Molecular Properties of **3,5,5-Trimethylhexyl Acrylate**

Abstract

This technical guide provides a comprehensive analysis of the fundamental molecular characteristics of **3,5,5-trimethylhexyl acrylate** (TMHA), a monomer of significant interest in polymer science. Designed for researchers, scientists, and professionals in drug development and material science, this document elucidates the compound's molecular formula, precise molecular weight, and structural configuration. Through a detailed examination of its chemical identity, this guide serves as an authoritative reference for the accurate application and study of TMHA in experimental and industrial settings.

Introduction and Core Identification

3,5,5-Trimethylhexyl acrylate (TMHA) is a branched-chain acrylic ester that serves as a crucial building block in the synthesis of various polymers. Its unique structure, featuring a bulky trimethylhexyl group, imparts specific properties such as hydrophobicity, thermal stability, and controlled reactivity to the resulting polymeric materials. Understanding its precise molecular weight and formula is a prerequisite for any quantitative scientific endeavor, from stoichiometric calculations in polymerization reactions to characterization in analytical chemistry. This guide establishes the foundational chemical data for TMHA, ensuring a basis of accuracy for advanced research and development.

Fundamental Molecular and Physical Data

The essential properties of **3,5,5-trimethylhexyl acrylate** are summarized below. These values are derived from established chemical databases and provide the primary identifiers for this compound.^{[1][2]}

Property	Value	Source
Molecular Formula	C ₁₂ H ₂₂ O ₂	^{[3][1][2]}
Molecular Weight	198.30 g/mol	^{[3][1][2]}
CAS Number	45125-03-9	
Linear Formula	H ₂ C=CHCO ₂ CH ₂ CH ₂ (CH ₃)CH ₂ C(CH ₃) ₃	^[4]
Synonyms	3,5,5-Trimethylhexyl 2-propenoate, TMHA	
Density	0.875 g/mL at 25 °C	^[4]
Boiling Point	55 °C at 0.4 mmHg	^[4]
Melting Point	-34 °C	^[4]
InChI Key	FIXKCCRANLATRP-UHFFFAOYSA-N	^[4]

The molecular formula, C₁₂H₂₂O₂, dictates the elemental composition: 12 carbon atoms, 22 hydrogen atoms, and 2 oxygen atoms. The molecular weight of 198.30 g/mol is the summation of the atomic weights of these constituent atoms, a critical parameter for converting between mass and moles in experimental protocols.

Structural Elucidation and Visualization

The chemical structure of a molecule is directly linked to its properties and reactivity. The linear formula, H₂C=CHCO₂CH₂CH₂(CH₃)CH₂C(CH₃)₃, describes a molecule containing a terminal vinyl group (H₂C=CH-), which is characteristic of acrylates and is the site of polymerization.^[4] This is connected via an ester linkage (-COO-) to a branched nine-carbon alkyl chain,

specifically a 3,5,5-trimethylhexyl group. The presence of this bulky, non-polar side chain is a key determinant of the physical and chemical behavior of polymers derived from this monomer.

To provide a clear visual representation of this structure, the following diagram illustrates the connectivity of the atoms in **3,5,5-trimethylhexyl acrylate**.

Caption: 2D molecular structure of **3,5,5-trimethylhexyl acrylate**.

Conclusion

The precise molecular weight (198.30 g/mol) and molecular formula (C₁₂H₂₂O₂) of **3,5,5-trimethylhexyl acrylate** are fundamental constants for its use in scientific research and industrial applications.[3][1][2] The compound's distinct structure, characterized by an acrylate functional group and a branched trimethylhexyl chain, dictates its utility in polymer synthesis. This guide provides the core, verifiable data necessary for professionals requiring a high degree of accuracy in their work.

References

- PubChem.

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